

Lenvatinib-d4 CAS number and molecular weight

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Compound of Interest

Compound Name: Lenvatinib-d4

Cat. No.: B12298835

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In-Depth Technical Guide: Lenvatinib-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Lenvatinib-d4**, a deuterated analog of the multi-kinase inhibitor Lenvatinib. It is intended to serve as a core resource for researchers, scientists, and professionals involved in drug development, offering detailed data, experimental insights, and pathway visualizations.

Core Compound Data

Lenvatinib-d4, the deuterated form of Lenvatinib, is primarily utilized as an internal standard for the quantification of Lenvatinib in various analytical methodologies, such as GC- or LC-MS. [1] Its physical and chemical properties are crucial for accurate experimental design and execution.

Parameter	Value	Source(s)
CAS Number	2264050-65-7	[1][2]
Molecular Formula	C ₂₁ H ₁₅ D ₄ ClN ₄ O ₄	[1][3][4][5][6]
Molecular Weight	430.9 g/mol	[1][7]
Synonyms	4-[3-Chloro-4-[[cyclopropyl-2,2,3,3-d ₄ -amino)carbonyl]amino]phenox y]-7-methoxy-6-quinolinecarboxamide	[1]

Experimental Protocols

Lenvatinib-d4 is instrumental in pharmacokinetic (PK) and bioanalytical assays due to its near-identical chemical properties to Lenvatinib, with the key difference being the mass. This allows it to be distinguished in mass spectrometry, making it an ideal internal standard for accurate quantification of the parent drug in biological matrices.

General Protocol for Quantification of Lenvatinib in Biological Samples using LC-MS/MS with Lenvatinib-d4 as an Internal Standard

This protocol outlines a general methodology. Specific parameters such as column type, mobile phase composition, and mass spectrometer settings should be optimized for the specific instrumentation and matrix being used.

1. Sample Preparation (Protein Precipitation)

- To 100 µL of plasma/serum/tissue homogenate, add 10 µL of **Lenvatinib-d4** internal standard working solution (concentration will depend on the expected range of Lenvatinib concentrations).
- Add 300 µL of ice-cold acetonitrile to precipitate proteins.
- Vortex mix for 1 minute.

- Centrifuge at 12,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.

2. Chromatographic Conditions (Example)

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reverse-phase column (e.g., 2.1 mm x 50 mm, 1.8 µm).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A suitable gradient to separate Lenvatinib from matrix components.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 µL.

3. Mass Spectrometric Conditions

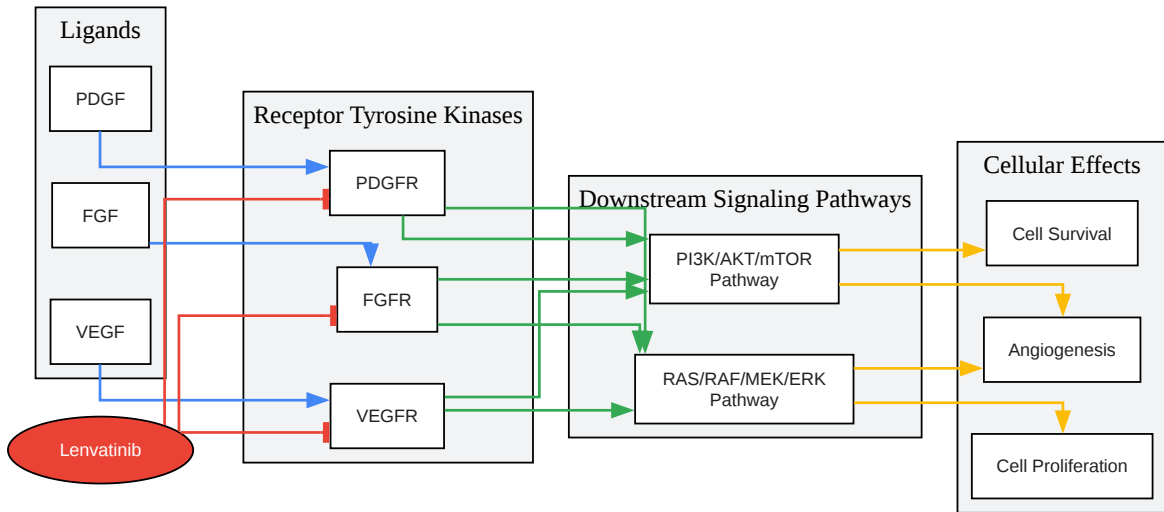
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - Lenvatinib: Precursor ion > Product ion (to be determined based on the instrument).
 - **Lenvatinib-d4**: Precursor ion > Product ion (to be determined, will be shifted by +4 Da from Lenvatinib).
- Data Analysis: The concentration of Lenvatinib in the sample is determined by calculating the peak area ratio of Lenvatinib to **Lenvatinib-d4** and comparing it to a standard curve.

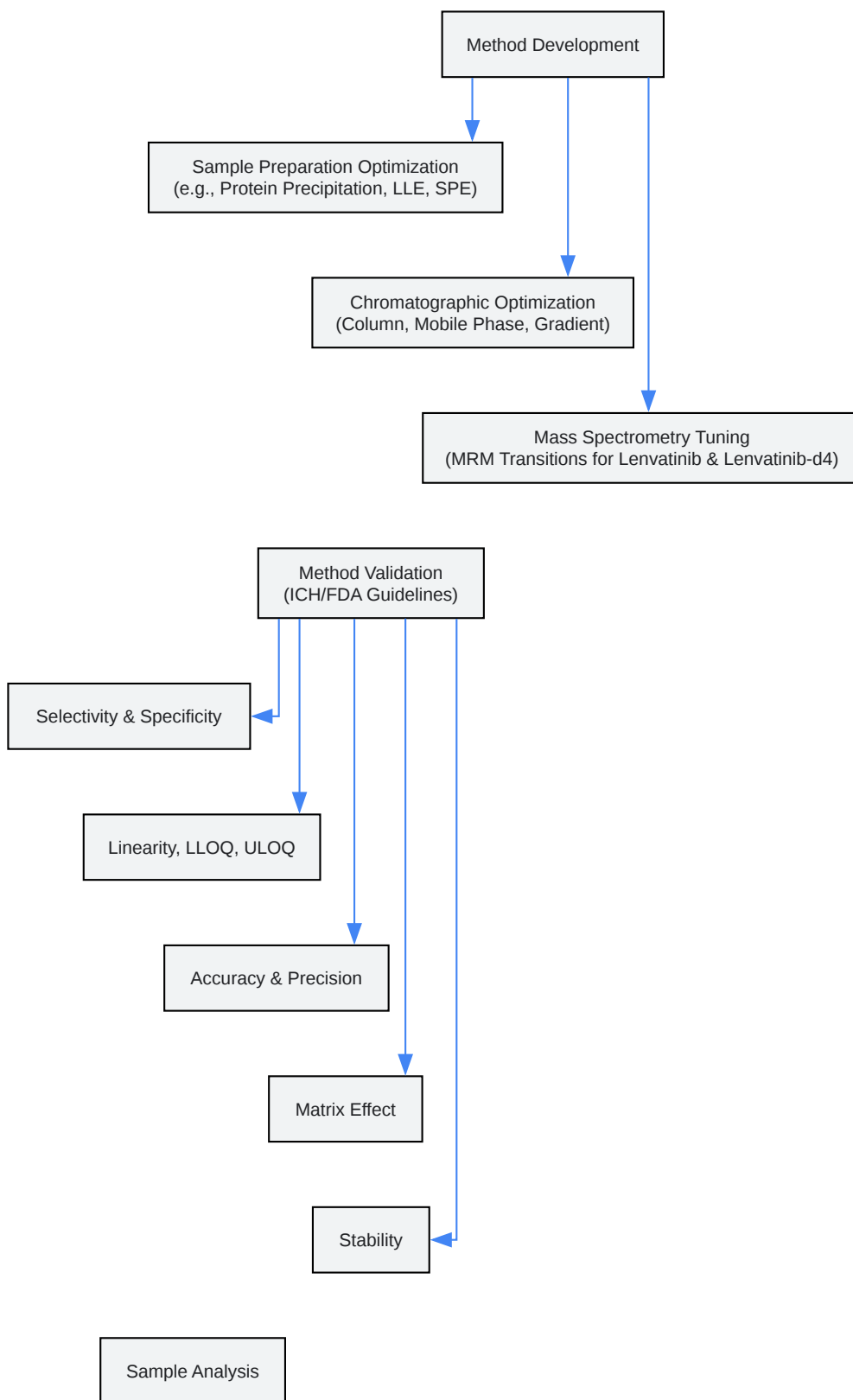
Signaling Pathways

Lenvatinib is a multi-targeted tyrosine kinase inhibitor that primarily targets VEGFR1-3, FGFR1-4, PDGFR α , KIT, and RET.[2] By inhibiting these receptor tyrosine kinases, Lenvatinib disrupts downstream signaling pathways crucial for tumor growth, angiogenesis, and metastasis.

Lenvatinib's Mechanism of Action: Inhibition of Key Signaling Pathways

The following diagram illustrates the primary signaling pathways inhibited by Lenvatinib.





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